

Methyl 4-Vinylbenzoate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-vinylbenzoate

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An In-depth Examination of its Properties, Synthesis, and Applications in Polymer Science and Drug Development

CAS Number: 1076-96-6 Molecular Formula: $C_{10}H_{10}O_2$ Molecular Weight: 162.19 g/mol

This technical guide provides a comprehensive overview of **methyl 4-vinylbenzoate**, a versatile monomer with significant applications in polymer chemistry and emerging potential in the biomedical field. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and use in advanced material design.

Physicochemical Properties

Methyl 4-vinylbenzoate is a solid at room temperature with a melting point range of 32-37 °C. [1] It is characterized by the presence of both a vinyl group and a methyl ester functionality, making it a valuable building block for a variety of polymers.

Property	Value	Reference
CAS Number	1076-96-6	[1]
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1]
Molecular Weight	162.19 g/mol	[1]
Appearance	Solid	[1]
Melting Point	32-37 °C	[1]
Empirical Formula (Hill Notation)	C ₁₀ H ₁₀ O ₂	[1]

Synthesis of Methyl 4-Vinylbenzoate

A common and effective method for the synthesis of **methyl 4-vinylbenzoate** is the esterification of 4-vinylbenzoic acid with methanol, catalyzed by a strong acid such as sulfuric acid.[2]

Experimental Protocol: Esterification of 4-Vinylbenzoic Acid

Materials:

- 4-Vinylbenzoic acid
- Methanol (MeOH)
- Concentrated Sulfuric Acid (H₂SO₄)
- Ethyl Acetate (EtOAc)
- Water (H₂O)
- Brine
- Magnesium Sulfate (MgSO₄)

Procedure:

- Dissolve 4-vinylbenzoic acid (e.g., 30 mmol, 4.44 g) in methanol (e.g., 120 mL).^[2]
- Carefully add concentrated sulfuric acid (e.g., 2 mL) to the solution.^[2]
- Reflux the reaction mixture for 24 hours.^[2]
- After cooling, evaporate the volatile components.^[2]
- Dilute the residue with water.^[2]
- Extract the aqueous solution with ethyl acetate.^[2]
- Combine the organic phases and wash with brine and water.^[2]
- Dry the organic phase with magnesium sulfate.^[2]
- Remove the solvent under reduced pressure to yield the final product.^[2]

Characterization:

The synthesized **methyl 4-vinylbenzoate** can be characterized by various spectroscopic techniques. For instance, ¹H NMR spectroscopy in CDCl₃ will show characteristic peaks for the vinyl and methyl ester protons.^[2]

- ¹H NMR (CDCl₃): δ 3.91 (s, 3H), 5.38 (d, J = 10.8 Hz, 1H), 5.86 (d, J = 17.6 Hz, 1H), 6.75 (dd, J = 17.6 Hz, 10.8 Hz, 1H), 7.46 (d, J = 8.4 Hz, 2H), 7.99 (d, J = 8.4 Hz, 2H).^[2]

Applications in Polymer Science

The vinyl group of **methyl 4-vinylbenzoate** allows it to readily undergo polymerization, forming poly(**methyl 4-vinylbenzoate**). This polymer and its copolymers have been explored for a range of applications.

- **Photoresponsive Materials:** It can be used in the synthesis of vinyl monomers of bis-crowned malachite green leuconitrile, which have applications in photoresponsive ionic conduction.^[1]

- Polyradicals: Copolymers of **methyl 4-vinylbenzoate** and (4-trimethylsilyl)styrene can be oxidized to form polyradicals with good membrane-forming abilities.[1]
- General Polymer Synthesis: It is also used as a fluid component to enhance ink stability and in the preparation of vinyl-substituted beta-diketones.[3][4]

Relevance in Drug Development and Biomedical Applications

While **methyl 4-vinylbenzoate** itself is primarily a monomer, the polymers derived from it, particularly poly(vinyl benzoate), have shown promise in the field of drug delivery.

Poly(vinyl benzoate) Nanoparticles for Drug Delivery

Research has demonstrated the formation of poly(vinyl benzoate) nanoparticles that can serve as carriers for lipophilic small molecules.[5]

Experimental Protocol: Nanoprecipitation of Poly(vinyl benzoate)

A typical method for preparing these nanoparticles is nanoprecipitation. This involves dissolving commercial poly(vinyl benzoate) in a suitable organic solvent and then introducing this solution into an aqueous phase containing a surfactant, such as Pluronic F68, under stirring. This process leads to the formation of spherical nanostructures.[5]

Characterization of Nanoparticles:

The resulting nanoparticles can be characterized by:

- Size and Morphology: Techniques like dynamic light scattering (DLS) and transmission electron microscopy (TEM) can be used to determine the size, shape, and morphology of the nanoparticles. Studies have reported spherical nanostructures in the range of 200-250 nm in diameter.[5]
- Drug Loading and Release: The efficiency of encapsulating a therapeutic agent and its subsequent release profile can be quantified using techniques like UV-Vis spectroscopy or high-performance liquid chromatography (HPLC). For instance, coumarin-6 has been

successfully encapsulated in poly(vinyl benzoate) nanoparticles, with kinetics experiments indicating that a significant portion is encapsulated within the polymer matrix.[5]

- In Vitro Stability: The stability of the nanoparticles can be assessed in relevant biological media, such as phosphate buffer and blood serum.[5]

Cytotoxicity Profile

The biocompatibility of materials intended for drug delivery is of paramount importance. Studies on poly(vinyl benzoate) nanoparticles have shown them to be non-toxic in vitro towards human epithelial cells ($IC_{50} > 1000 \mu\text{g/mL}$) and primary bovine aortic endothelial cells ($IC_{50} > 500 \mu\text{g/mL}$).[5]

Interestingly, a study on the related compound, vinyl benzoate, suggested that it may have a higher overall toxicity to human cells compared to methyl benzoate.[6][7][8] This study also indicated that treatment with vinyl benzoate led to the differential expression of genes involved in the cell cycle, protein quality control, and neurotransmission, such as cyclin D1, HSP70, and ACHE genes.[6][7][8] This highlights the need for thorough toxicological evaluation of any new polymer-based delivery system.

Signaling Pathways and Biological Interactions

Currently, there is a lack of direct evidence implicating **methyl 4-vinylbenzoate** in specific cellular signaling pathways. The biological effects observed are primarily associated with the polymers derived from it or from related vinyl esters. The aforementioned gene expression changes induced by vinyl benzoate suggest potential interactions with cellular processes that warrant further investigation.[6][7][8] Future research could explore the potential for **methyl 4-vinylbenzoate** or its metabolites to interact with cellular signaling cascades, which would be crucial for a comprehensive understanding of its biocompatibility and potential therapeutic applications.

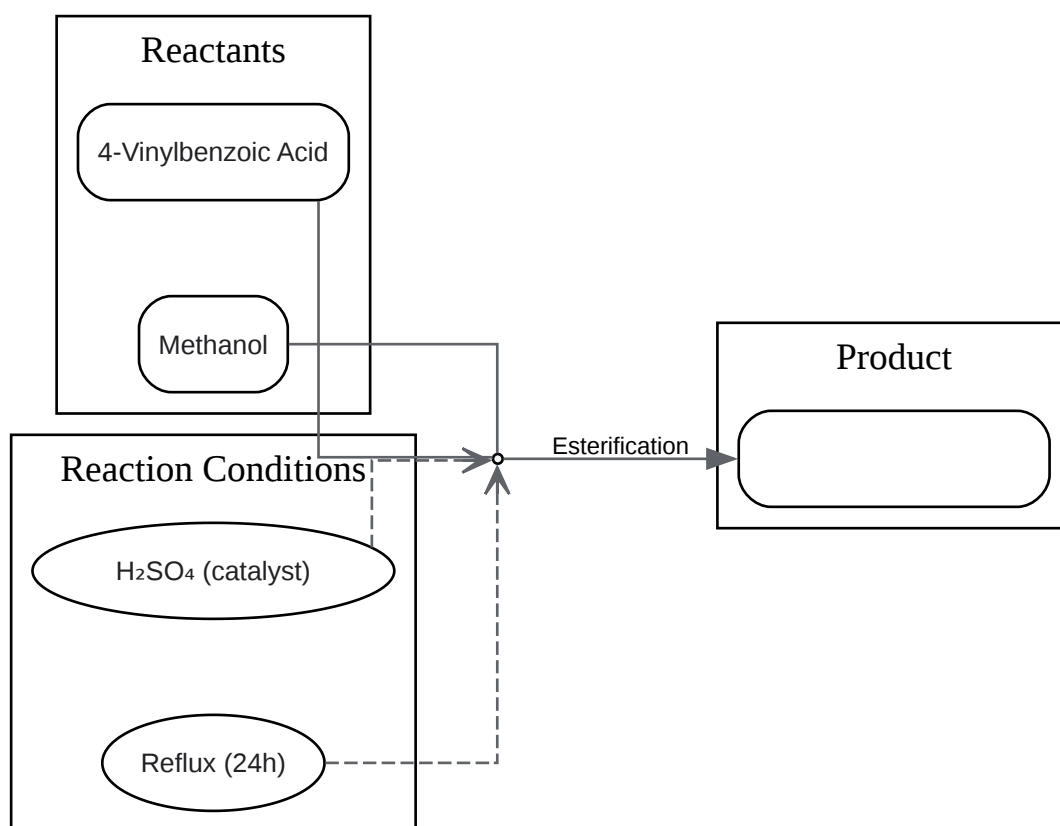
Conclusion

Methyl 4-vinylbenzoate is a valuable monomer with well-established applications in polymer chemistry. Its ability to form functional polymers has opened up avenues for its use in advanced materials, including those with potential in the biomedical field. The development of poly(vinyl benzoate) nanoparticles for drug delivery represents a promising area of research. However, a

deeper understanding of the biological interactions, metabolic fate, and potential effects on cellular signaling pathways of both the monomer and its corresponding polymers is essential for its successful translation into clinical applications. This guide provides a foundational understanding for researchers looking to explore the potential of **methyl 4-vinylbenzoate** in their respective fields.

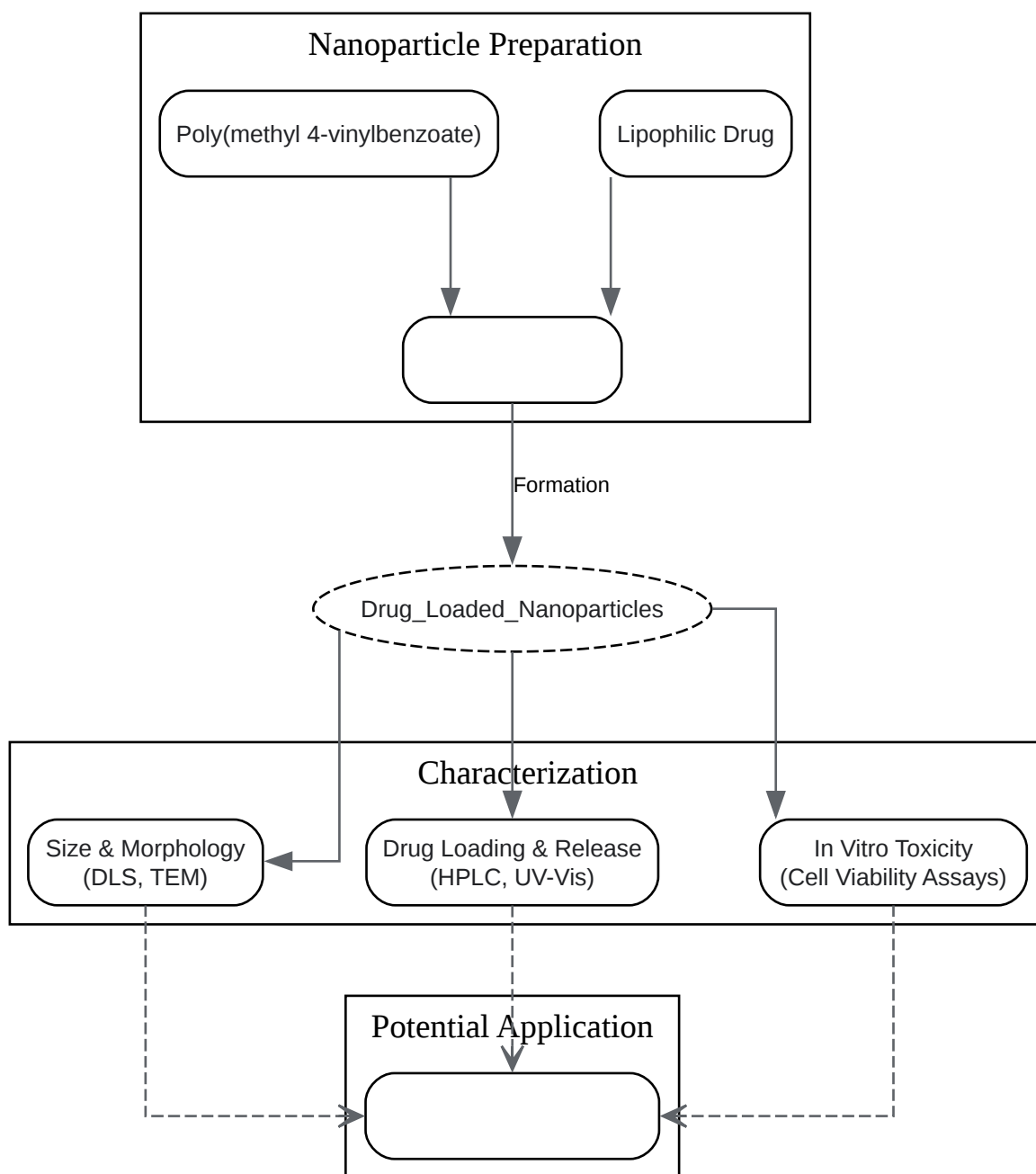
Diagrams

Below are diagrams illustrating the synthesis of **methyl 4-vinylbenzoate** and a conceptual workflow for the preparation and characterization of drug-loaded nanoparticles.



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Caption: Synthesis of **Methyl 4-vinylbenzoate** via Esterification.



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Caption: Workflow for Drug-Loaded Nanoparticle Formulation.

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- To cite this document: BenchChem. [Methyl 4-Vinylbenzoate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093427#methyl-4-vinylbenzoate-cas-number-and-molecular-weight]

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